

# A Comparative Analysis of Trixylyl Phosphate and Other Organophosphate Flame Retardants

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## Compound of Interest

Compound Name: *Trixylyl phosphate*

Cat. No.: *B3425093*

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A comprehensive guide for researchers and drug development professionals on the performance, properties, and toxicological profiles of **Trixylyl Phosphate** (TXP) and other common organophosphate flame retardants (OPFRs).

This guide provides a detailed comparison of **Trixylyl phosphate** (TXP) with other widely used organophosphate flame retardants, including Triphenyl phosphate (TPP), Tricresyl phosphate (TCP), Tris(2-chloroethyl) phosphate (TCEP), Tris(1-chloro-2-propyl) phosphate (TCPP), and Tris(1,3-dichloro-2-propyl) phosphate (TDCPP). The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in material selection and safety assessment.

## Executive Summary

Organophosphate flame retardants (OPFRs) are a class of chemicals added to various materials to inhibit, suppress, or delay the production of flames and prevent the spread of fire. While effective, concerns about their potential health and environmental effects have led to increased scrutiny and regulation. This guide offers a comparative look at the performance and safety profiles of TXP and other common OPFRs, supported by available experimental data. It is important to note that direct comparative studies under identical conditions are limited in the scientific literature, and thus, some data is presented from individual studies, which should be interpreted with consideration of varying experimental contexts.

## Physical and Chemical Properties

The physical and chemical properties of OPFRs influence their application, performance, and environmental fate. Aryl phosphates like TXP, TPP, and TCP generally exhibit higher thermal stability and lower volatility compared to their alkyl or chlorinated counterparts.

| Property                     | Trixylyl phosphate (TXP)                         | Triphenyl phosphate (TPP)                        | Tricresyl phosphate (TCP)                        | Tris(2-chloroethyl) phosphate (TCEP)                            | Tris(1-chloro-2-propyl) phosphate (TCPP)                        | Tris(1,3-dichloro-2-propyl) phosphate (TDCPP)                   |
|------------------------------|--|--|--|---|---|---|
| CAS Number                   | 25155-23-1                                       | 115-86-6   | 1330-78-5  | 115-96-8  | 13674-84-5  | 13674-87-8  |
| Molecular Formula            | C <sub>24</sub> H <sub>27</sub> O <sub>4</sub> P | C <sub>18</sub> H <sub>15</sub> O <sub>4</sub> P | C <sub>21</sub> H <sub>21</sub> O <sub>4</sub> P | C <sub>6</sub> H <sub>12</sub> Cl <sub>3</sub> O <sub>4</sub> P | C <sub>9</sub> H <sub>18</sub> Cl <sub>3</sub> O <sub>4</sub> P | C <sub>9</sub> H <sub>15</sub> Cl <sub>6</sub> O <sub>4</sub> P |
| Molecular Weight (g/mol)     | 410.45   | 326.28   | 368.36   | 285.49  | 327.56  | 430.91  |
| Appearance                   | Clear to pale yellow viscous liquid              | Colorless solid                                  | Colorless or pale yellow liquid                  | Clear, colorless liquid   | Colorless to yellowish viscous liquid                           | Clear, viscous liquid   |
| Boiling Point (°C)           | >300 (decomposes) <sup>[1]</sup>                 | 410  | 410  | 390 (decomposes)  | 220 at 10 mmHg  | 237 at 4 mmHg   |
| Melting Point (°C)           | < 0 <sup>[1]</sup>                               | 49-51  | -33  | -54   | -42   | -   |
| Density (g/cm <sup>3</sup> ) | 1.145-1.170 <sup>[2]</sup>                       | 1.205  | 1.16   | 1.425   | 1.29  | 1.51  |
| Water Solubility             | Low, insoluble <sup>[1]</sup>                    | 1.9 mg/L   | 0.38 mg/L  | 7 g/L   | 1.6 g/L   | 7 mg/L  |
| Log Kow                      | 5.63 <sup>[3]</sup>                              | 4.59   | 5.10   | 1.44  | 2.59  | 3.66  |

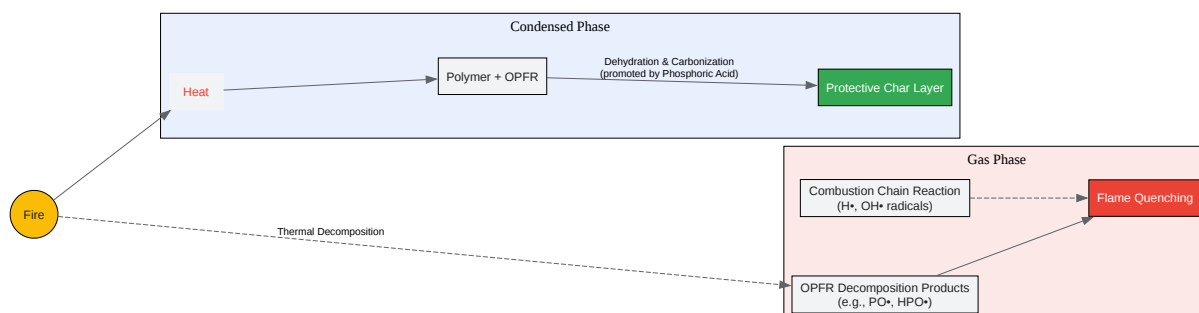
## Flame Retardant Performance

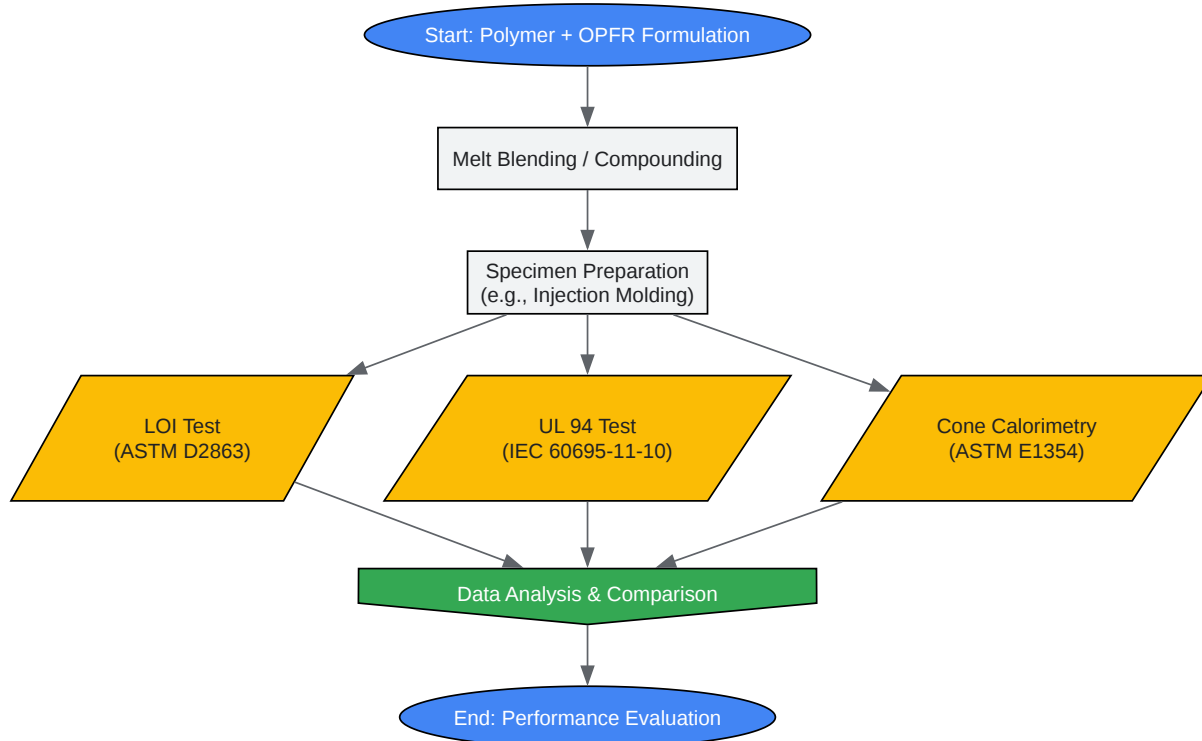
The primary function of these compounds is to enhance the fire resistance of materials. Their efficacy is typically evaluated using standardized tests such as the Limiting Oxygen Index (LOI) and the UL 94 vertical burn test. Cone calorimetry provides more detailed information on heat release rates and smoke production. While direct comparative data is scarce, the following sections outline the expected performance based on their chemical nature.

## Mechanism of Action

Organophosphate flame retardants can act in both the gas phase and the condensed (solid) phase to inhibit combustion.<sup>[4]</sup>

- **Gas Phase:** Upon heating, OPFRs can decompose to release phosphorus-containing radicals (e.g.,  $\text{PO}\cdot$ ,  $\text{HPO}\cdot$ ). These radicals interfere with the high-energy hydrogen ( $\text{H}\cdot$ ) and hydroxyl ( $\text{OH}\cdot$ ) radicals in the flame that propagate the combustion chain reaction.<sup>[1]</sup>
- **Condensed Phase:** In the solid material, the thermal decomposition of OPFRs produces phosphoric acid. This acid promotes the dehydration and charring of the polymer. The resulting char layer acts as an insulating barrier, shielding the underlying material from heat and oxygen, and reducing the release of flammable volatiles.<sup>[5]</sup>





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- To cite this document: BenchChem. [A Comparative Analysis of Trixylyl Phosphate and Other Organophosphate Flame Retardants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3425093#comparative-study-of-trixylyl-phosphate-and-other-organophosphate-flame-retardants]

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